

Application Notes: Dissolving and Utilizing UBS109 in Cell Culture Experiments

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Compound of Interest

Compound Name: UBS109

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Introduction **UBS109**, also known as a monocarbonyl analog of curcumin, is a synthetic compound investigated for its potent anticancer and anti-inflammatory properties. It is recognized for being more water-soluble compared to other curcumin analogs, enhancing its applicability for in vitro and in vivo studies[1][2][3]. **UBS109** exerts its biological effects primarily through the potent inhibition of the NF-κB signaling pathway and as a DNA hypomethylating agent[1]. These application notes provide a comprehensive guide for researchers on the proper dissolution, handling, and application of **UBS109** in cell culture experiments.

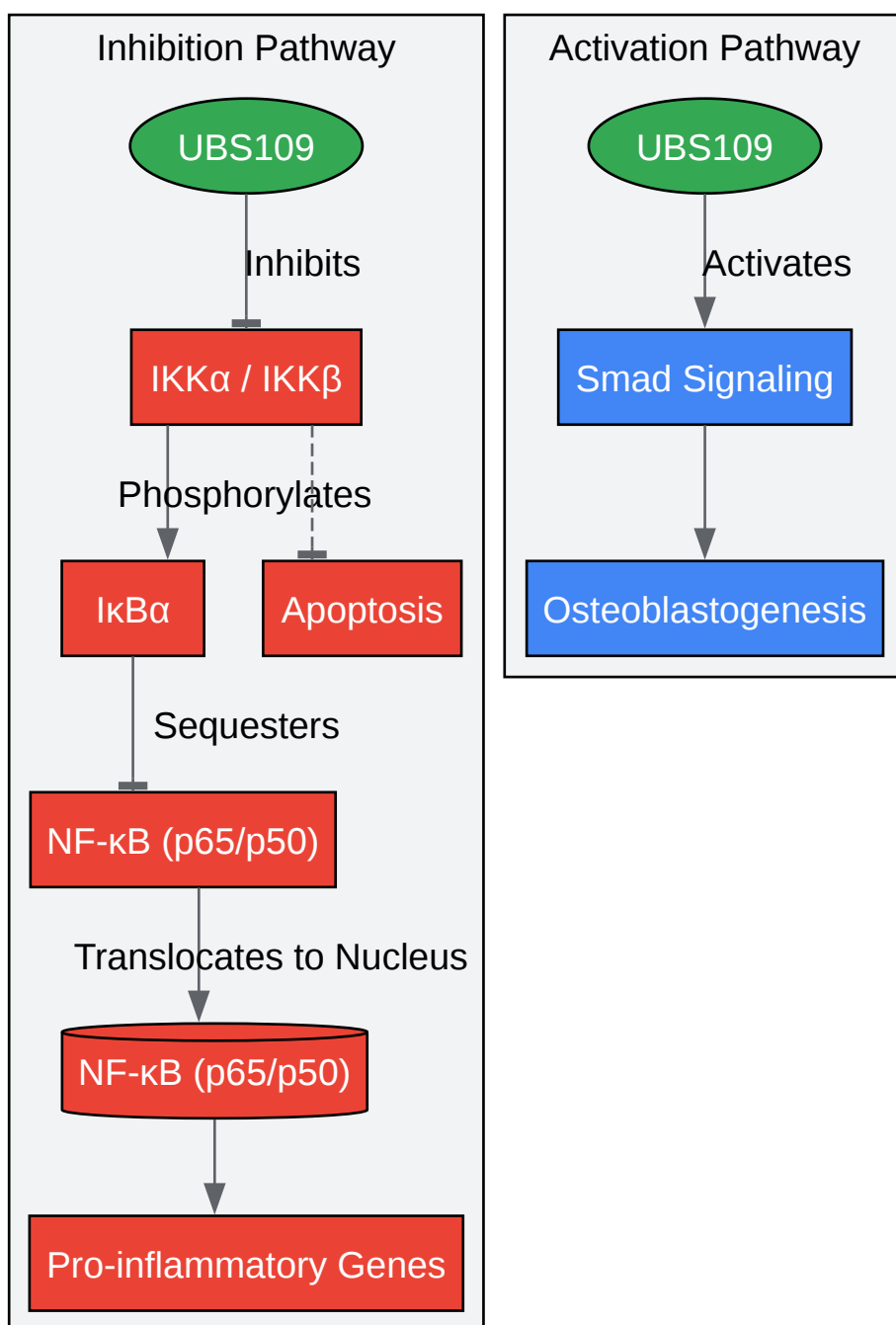
Compound Specifications and Properties

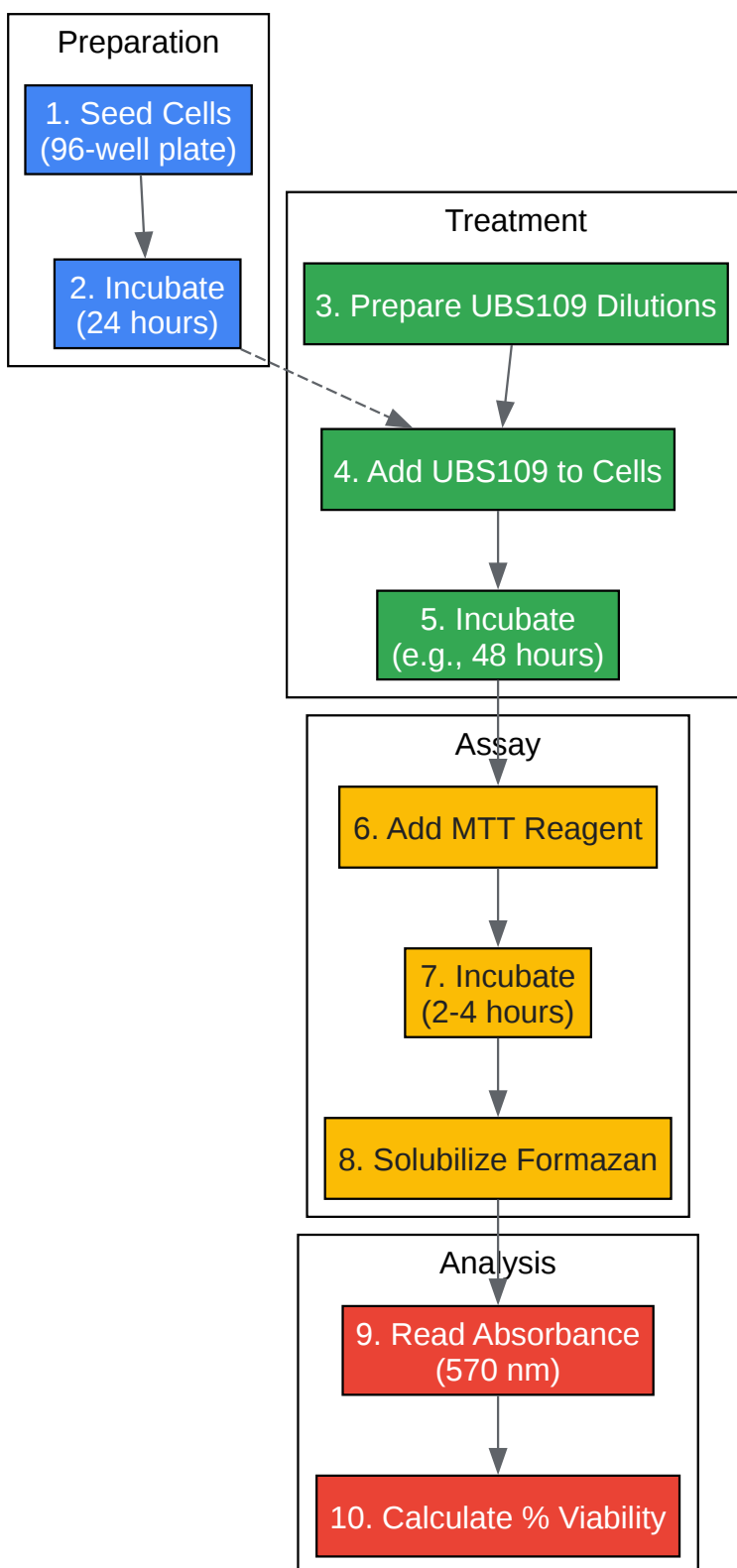
UBS109 is a yellow solid with chemical properties that are crucial for its handling and preparation for experimental use[1]. It is essential to understand these properties to ensure its stability and efficacy.

Property	Value	Reference
Synonyms	(3E,5E)-1-Methyl-3,5-bis(2-pyridinylmethylene)-4-piperidinone; Monocarbonyl Analog of Curcumin	
Molecular Formula	C ₁₈ H ₁₇ N ₃ O	
Molecular Weight	291.4 g/mol	
Appearance	Yellow solid	
Purity	≥95% (HPLC)	
Solubility	Soluble in DMSO (up to 10 mg/mL); Insoluble in water	
Stability	Decomposes rapidly in methanol and ethanol	
Long-Term Storage	Stable for at least 2 years at -20°C	
Short-Term Storage	+4°C	
Handling Advice	Protect from light. Keep cool and dry.	

Mechanism of Action

UBS109 targets multiple signaling pathways implicated in cancer progression and inflammation. Its primary mechanism involves the potent inhibition of the Nuclear Factor-kappa B (NF-κB) pathway by suppressing IκB kinase-α and -β (IKK-α and -β), which prevents the nuclear translocation of NF-κB and subsequently leads to apoptosis. Additionally, **UBS109** has been shown to stimulate osteoblastogenesis via Smad activation.





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